

# Using 2-[2-(Dimethylamino)ethoxy]-3-methoxybenzaldehyde as a pharmaceutical intermediate

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## Compound of Interest

|                |                                                   |
|----------------|---------------------------------------------------|
| Compound Name: | 2-[2-(Dimethylamino)ethoxy]-3-methoxybenzaldehyde |
| CAS No.:       | 883549-58-4                                       |
| Cat. No.:      | B1277145                                          |

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This guide details the technical application of **2-[2-(Dimethylamino)ethoxy]-3-methoxybenzaldehyde**, a specialized pharmaceutical building block. It is designed for medicinal chemists and process scientists engaged in the synthesis of CNS-active agents, kinase inhibitors, and cardiovascular drugs.

## Part 1: Executive Technical Profile

### Compound Identity

- IUPAC Name: **2-[2-(Dimethylamino)ethoxy]-3-methoxybenzaldehyde**
- Common Designation: o-Vanillin Dimethylaminoethyl Ether
- CAS Number: 883549-58-4 (HCl salt: 105650-23-5)
- Molecular Formula: C<sub>12</sub>H<sub>17</sub>NO<sub>3</sub> (Free Base)

- Molecular Weight: 223.27 g/mol

**Strategic Value in Drug Design** This molecule is a "privileged structure" intermediate. It combines a reactive benzaldehyde core (for scaffold elaboration) with a dimethylaminoethoxy tail. This specific side chain is a critical pharmacophore used to:

- **Enhance Solubility:** The basic amine ( ) forms water-soluble salts, addressing the "brick dust" insolubility issues common in kinase inhibitors.
- **Modulate PK/PD:** The ether linkage is metabolically stable, while the amine can interact with specific residues (e.g., Asp/Glu) in binding pockets (e.g., EGFR, HER2, or GPCRs).
- **Mimic Bioactive Motifs:** It structurally resembles the solubilizing tails found in drugs like Gefitinib (Iressa), Erlotinib, and various anti-arrhythmics, albeit with a unique 2,3-substitution pattern that offers novel IP space compared to the crowded 3,4-substitution landscape.

## Part 2: Synthesis & Preparation Protocol

**Context:** The synthesis relies on the regioselective alkylation of o-vanillin. Unlike p-vanillin, the o-hydroxyl group is hydrogen-bonded to the aldehyde, requiring specific conditions to break the intramolecular bond and drive the alkylation.

### Protocol A: Synthesis from o-Vanillin

**Note:** This protocol uses phase-transfer catalysis to maximize yield and minimize side reactions.

Reagents:

- o-Vanillin (2-hydroxy-3-methoxybenzaldehyde) [1.0 eq]
- 2-Dimethylaminoethyl chloride hydrochloride [1.2 eq]
- Potassium Carbonate ( ) [2.5 eq]

- Solvent: Acetone (Reagent Grade) or DMF (for larger scales)
- Catalyst: Sodium Iodide (NaI) [0.1 eq] (Finkelstein accelerator)

#### Step-by-Step Methodology:

- Activation:
  - Charge a reaction vessel with o-Vanillin (10.0 g, 65.7 mmol) and Acetone (150 mL).
  - Add anhydrous (22.7 g, 164 mmol).
  - Critical Step: Stir at room temperature for 30 minutes. The color will shift to bright yellow as the phenolate anion forms, breaking the internal H-bond.
- Alkylation:
  - Add 2-Dimethylaminoethyl chloride hydrochloride (11.3 g, 78.8 mmol) and NaI (1.0 g).
  - Heat the mixture to reflux ( ) under nitrogen atmosphere.
  - Monitor: Reaction kinetics are slow due to steric hindrance at the ortho position. Reflux for 16–24 hours. Monitor by TLC (Mobile Phase: DCM/MeOH 9:1). The aldehyde spot ( ) will disappear, replaced by the basic product (streaks on silica unless treated with ammonia).
- Work-up (The "Acid-Base" Purification):
  - Logic: This step uses the basicity of the product to remove non-basic impurities (unreacted phenol), eliminating the need for chromatography.
  - Cool to room temperature and filter off inorganic salts. Evaporate the solvent.
  - Dissolve the residue in 1N HCl (100 mL). The product forms a water-soluble salt.

- Wash 1: Extract the acidic aqueous layer with Ethyl Acetate ( mL). Discard organics (contains unreacted aldehyde and neutral impurities).
- Basify: Adjust the aqueous layer to pH 10–11 using 4N NaOH or . The product will oil out.[\[1\]](#)[\[2\]](#)
- Extract: Extract the basic aqueous layer with DCM ( mL).
- Dry over , filter, and concentrate to yield the target oil (amber liquid).

Yield Expectation: 75–85%. Storage: Store under Argon at

. The aldehyde is prone to air oxidation to the corresponding benzoic acid.

## Part 3: Downstream Application Protocols

This intermediate is a gateway to three distinct chemical libraries.

### Workflow 1: Reductive Amination (CNS Ligand Synthesis)

Used to generate benzylamine derivatives common in dopamine/serotonin receptor antagonists.

- Imine Formation:
  - Dissolve intermediate (1.0 eq) and Target Amine (e.g., piperazine derivative, 1.1 eq) in 1,2-Dichloroethane (DCE).
  - Add Acetic Acid (1.5 eq) to catalyze imine formation. Stir 1 hr.
- Reduction:
  - Add Sodium Triacetoxyborohydride (

) [1.5 eq].

- Stir at RT for 12 hours.
- Validation: Quench with saturated

. The product now contains two basic centers (the side chain and the new benzylamine).

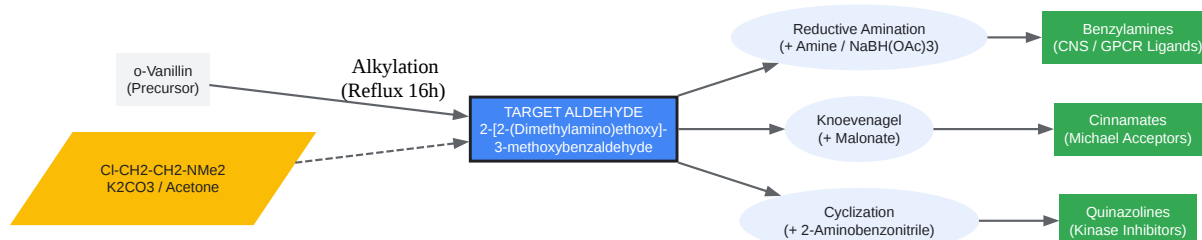
## Workflow 2: Knoevenagel Condensation (Styrene/Cinnamate Synthesis)

Used to synthesize Michael acceptors or precursors for cyclization.

- Reaction:
  - Combine intermediate (1.0 eq) with Malonic Acid or Meldrum's Acid (1.2 eq) in Pyridine/Piperidine.
  - Heat to
- Outcome: The resulting cinnamic acid derivative retains the solubilizing side chain, making it an excellent candidate for fragment-based screening against kinases.

## Part 4: Visualizing the Chemical Logic

The following diagram illustrates the synthesis and the divergent utility of the scaffold.



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Caption: Synthesis workflow transforming o-Vanillin into the target pharmacophore and its subsequent divergence into three major drug classes.

## Part 5: Quality Control & Analytical Standards

To ensure "Self-Validating" protocols, the intermediate must meet these criteria before use in downstream steps.

| Test          | Method                                  | Acceptance Criteria   | Scientific Rationale                                                                                |
|---------------|-----------------------------------------|-----------------------|-----------------------------------------------------------------------------------------------------|
| Purity        | HPLC (C18, High pH)                     | > 98.0% Area          | Impurities (e.g., mono-methylated phenols) compete in condensation reactions.                       |
| Identity      | <sup>1</sup> H-NMR (CDCl <sub>3</sub> ) | 10.4 (s, 1H, CHO)     | The aldehyde proton is diagnostic. Loss of this signal indicates oxidation to acid.                 |
| Water Content | Karl Fischer                            | < 0.5%                | Water inhibits imine formation in reductive amination protocols.                                    |
| Salt Form     | Titration (AgNO <sub>3</sub> )          | 99-101% (if HCl salt) | Stoichiometry is critical for subsequent coupling; free base is preferred for organometallic steps. |

HPLC Method Note: Standard acidic mobile phases (0.1% TFA) cause peak tailing for this amine. Use a high pH buffer (10mM Ammonium Bicarbonate, pH 10) with an XBridge C18 column to ensure sharp peak shape and accurate integration.

## References

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## Sources

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